

# Validating ICeD-2's On-Target Efficacy Through Genetic Knockouts: A Comparative Guide

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## Compound of Interest

Compound Name: ICeD-2

Cat. No.: B10830991

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This guide provides a comparative analysis of the on-target effects of **ICeD-2**, a novel inducer of cell death, with genetic knockout models. The data presented herein validates that the cytotoxic effects of **ICeD-2** are mediated through the specific inhibition of dipeptidyl peptidases 8 and 9 (DPP8/DPP9), leading to the activation of the CARD8 inflammasome and subsequent pyroptotic cell death.

## Comparison of ICeD-2 Activity in Wild-Type vs. Knockout Cell Lines

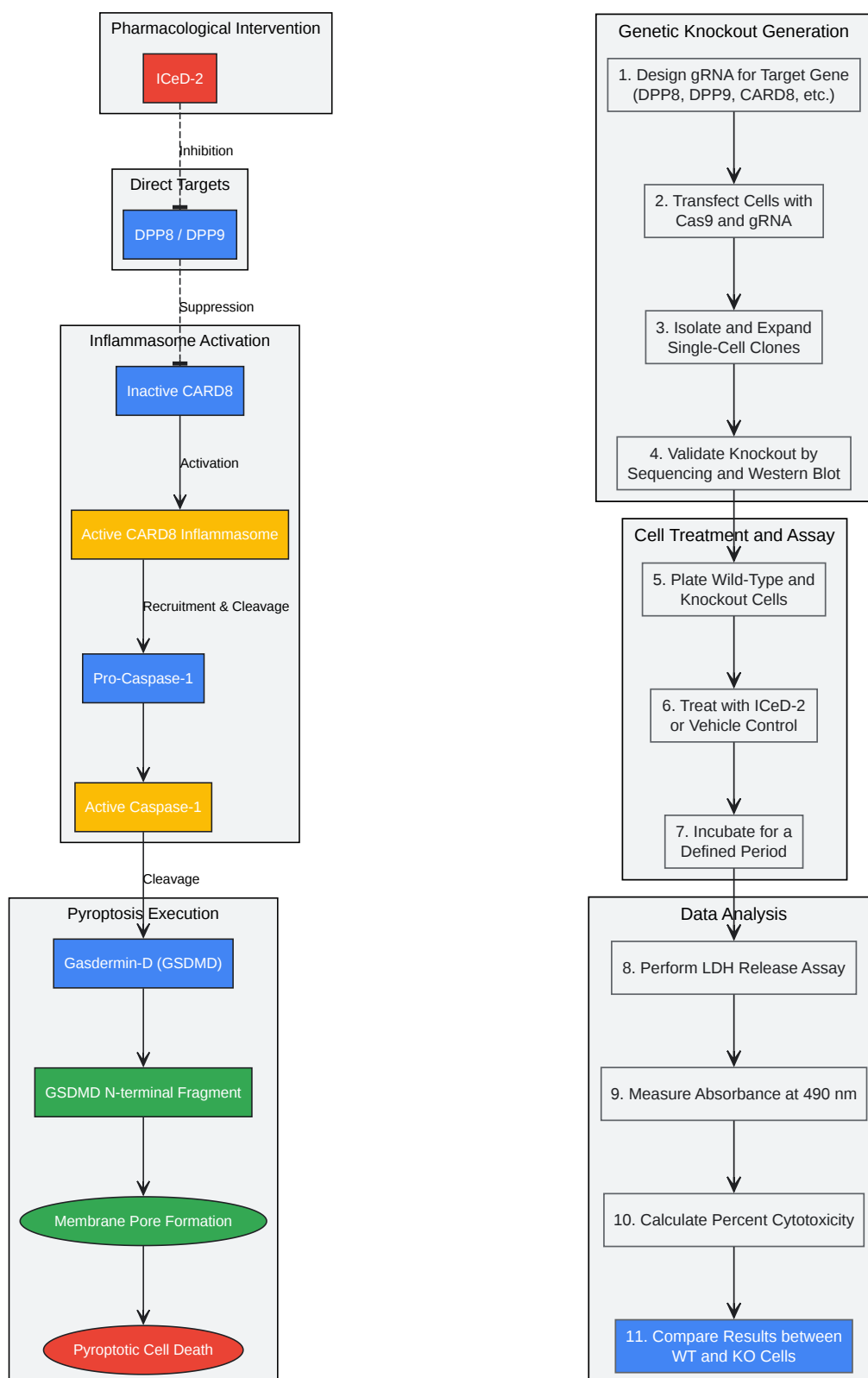
The on-target activity of **ICeD-2** was validated by comparing its effects on wild-type cells to cells with genetic knockouts of its intended targets (DPP8 and DPP9) and key downstream signaling components (CARD8 and CASP1). The following tables summarize the quantitative data from studies using Val-boroPro (VbP), a well-characterized DPP8/9 inhibitor with a mechanism of action analogous to **ICeD-2**.

Cell Line	Treatment	Endpoint	Result	Reference
THP-1 (Wild-Type)	Val-boroPro	Cell Viability (LDH Release)	Increased LDH release, indicating cell death	[1][2]
THP-1 DPP8/9 Double Knockout	Val-boroPro	Cell Viability (LDH Release)	No significant increase in LDH release	[1][2][3]
THP-1 CARD8 Knockout	Val-boroPro	Cell Viability (LDH Release)	No significant increase in LDH release	[4][5]
THP-1 CASP1 Knockout	Val-boroPro	Cell Viability (LDH Release)	No significant increase in LDH release	[1][3]

Table 1: Effect of DPP8/9 Inhibition on Cell Viability in Knockout Cell Lines. This table demonstrates that the cytotoxic effect of a DPP8/9 inhibitor is abolished in cells lacking DPP8 and DPP9, as well as in cells lacking the essential downstream inflammasome components CARD8 and Caspase-1.

## Signaling Pathway and Experimental Workflow

To elucidate the mechanism of **ICeD-2**, it is crucial to understand the underlying signaling pathway and the experimental procedures used for its validation.



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